

physical and chemical properties of Yuanamide

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Yuanamide: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the current scientific understanding of **Yuanamide**, an alkaloid isolated from the Corydalis genus. Due to the limited availability of specific data for **Yuanamide** in publicly accessible scientific literature, this document synthesizes the confirmed chemical identity of the compound with general experimental methodologies and known biological activities characteristic of the broader class of Corydalis alkaloids.

Core Chemical and Physical Properties

Yuanamide has been identified as a protoberberine alkaloid. While specific, experimentally determined physical and chemical properties are not widely reported, its fundamental identifiers and some predicted properties are summarized below.



Property	Value	Source
Chemical Name	2,3,9,10-Tetramethoxy-13- methyl-5,6-dihydro-8H- isoquinolino[3,2-a]isoquinolin- 8-one	-
Molecular Formula	C22H23NO5	-
Molecular Weight	381.42 g/mol	-
CAS Number	102421-42-1	-
Boiling Point	600.2±55.0 °C (Predicted)	-
Density	1.29±0.1 g/cm³ (Predicted)	-
рКа	-1.58±0.40 (Predicted)	-
Melting Point	Not available in searched literature	-
Solubility	Not available in searched literature	-

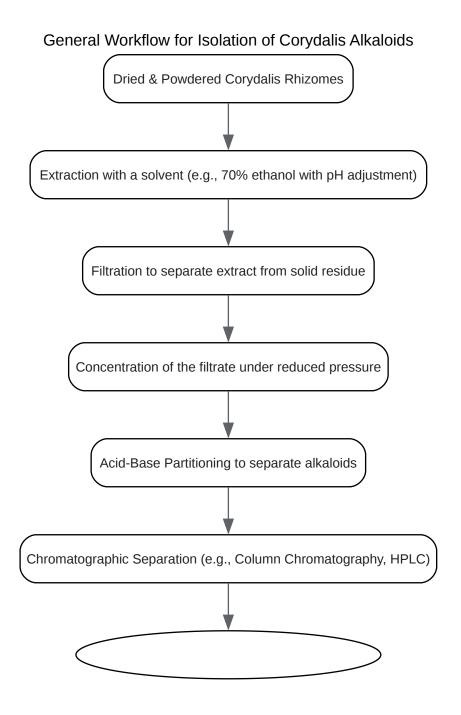
Experimental Protocols

Detailed experimental protocols specifically for the isolation and synthesis of **Yuanamide** are not readily available. However, the following sections describe generalized methodologies for the isolation of alkaloids from Corydalis species and the synthesis of the protoberberine alkaloid class to which **Yuanamide** belongs.

General Protocol for Isolation of Corydalis Alkaloids

Alkaloids are typically extracted from the dried and powdered plant material (rhizomes) of Corydalis species. A general workflow for this process is outlined below.





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Caption: General workflow for the isolation of alkaloids from Corydalis rhizomes.



General Synthetic Approach for Protoberberine Alkaloids

The synthesis of the protoberberine alkaloid core, to which **Yuanamide** belongs, can be achieved through various established chemical routes. One common approach involves the construction of the isoquinoline skeleton followed by cyclization to form the characteristic tetracyclic system.



General Synthetic Strategy for Protoberberine Alkaloids Substituted Phenylethylamine & Benzaldehyde **Condensation Reaction** Reduction to Secondary Amine Acylation Bischler-Napieralski or Pictet-Spengler Cyclization Further Functional Group Manipulations

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Caption: A generalized synthetic pathway for the construction of the protoberberine alkaloid skeleton.



Biological Activity and Potential Mechanism of Action

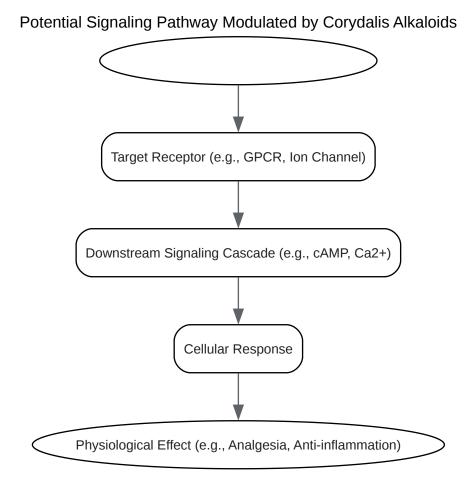
Specific biological studies on **Yuanamide** are not available in the reviewed literature. However, alkaloids from the Corydalis genus are well-known for their diverse pharmacological activities.

Known Biological Activities of Corydalis Alkaloids:

- Analgesic Effects: Many Corydalis alkaloids exhibit pain-relieving properties.
- Cardioprotective Effects: Some alkaloids from this genus have shown protective effects on the cardiovascular system.
- Anti-addictive Properties: Certain compounds have been investigated for their potential to mitigate drug addiction.
- Anti-inflammatory Activity: Anti-inflammatory effects are another hallmark of this class of alkaloids.
- Antitumor Activity: Several Corydalis alkaloids have demonstrated potential as anticancer agents.

Given the structural similarity of **Yuanamide** to other biologically active protoberberine alkaloids, it is plausible that it may share some of these properties. The mechanisms of action for Corydalis alkaloids are often multifaceted and can involve interactions with various receptors and signaling pathways. A potential generalized signaling pathway that could be modulated by these alkaloids is depicted below.





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Caption: A simplified diagram illustrating a potential mechanism of action for Corydalis alkaloids.

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